

Cerbera odollam seed extraction Cerberin

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Compound Focus: Cerberin

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Methodologies for Extraction & Analysis

The following table summarizes the key experimental protocols for extracting **cerberin** from seeds and detecting it in biological fluids.

| Purpose | Extraction from Seeds | Detection in Serum |
|--|--|---|
| Method | Liquid chromatography-mass spectrometry (LC-MS) [1] | High-performance thin-layer chromatography (HPTLC) [2] & Liquid chromatography-tandem mass spectrometry (LC-MS/MS) [3] |
| Sample Preparation | Commercially available seeds were extracted; method was customized for patient blood analysis [1]. | Chloroform and methanol (9.6:0.4 v/v) used as mobile phase for HPTLC [2]. Serum pre-treated with a MonoSpin cartridge for LC-MS/MS [3]. |
| Identification & Quantification | Calibration curve from commercial cerberin standard for identification and quantification [1]. | Densitometric scanning at 254 nm for HPTLC [2]. LC-MS/MS provides high sensitivity with LODs ~0.15 ng/mL and LOQs of 0.6 ng/mL [3]. |

| Purpose | Extraction from Seeds | Detection in Serum |
|--------------------|--|--|
| Application | Identify and quantify cerberin in seed extract and patient blood after self-poisoning [1]. | Detect and quantify cerberin, neriifolin, and tanghinin in human rat serum; applicable to human serum, aspirates, and other body fluids [2] [3]. |

Quantitative Data and Analytical Performance

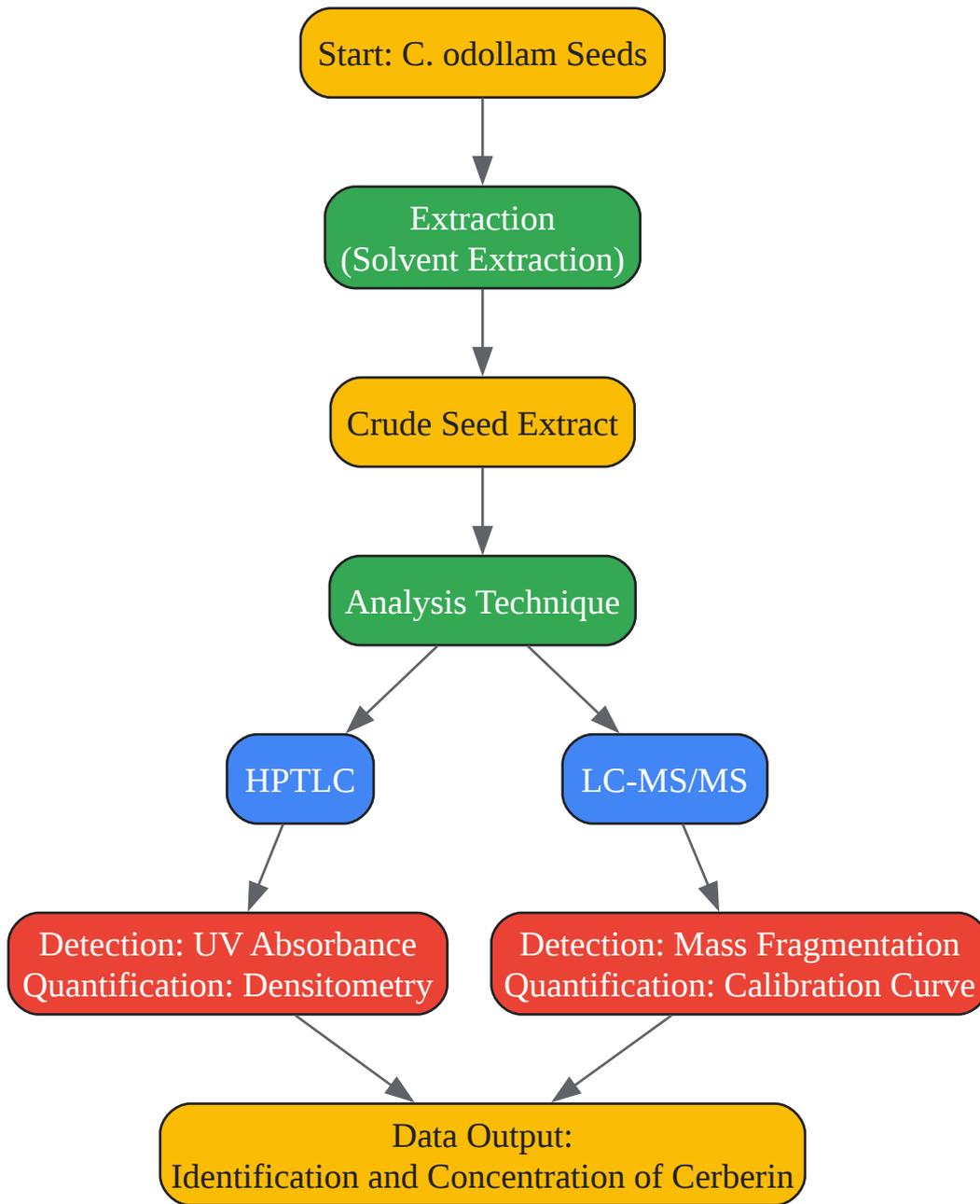
For a comparison of the quantitative data and performance metrics of the different analytical methods, please refer to the following table.

| Parameter | HPTLC Method [2] | LC-MS/MS Method [3] |
|----------------------------|--|---------------------------------|
| Analyte | Cerberin | Cerberin, Neriifolin, Tanghinin |
| Detection Principle | Densitometric scanning (UV absorption at 254 nm) | Tandem mass spectrometry |

| **Limit of Detection (LOD)** | Information not specified in source | **Cerberin:** 0.15 ng/mL Neriifolin: 0.18 ng/mL Tanghinin: 0.14 ng/mL | | **Limit of Quantification (LOQ)** | Information not specified in source | 0.6 ng/mL (for all compounds) | | **Biological Half-Life (from a case study)** | Not applicable | Neriifolin: 19.2 hours | | **Key Advantage** | Described as rapid, simple, and precise [2] | Extremely high sensitivity and specificity; provides pharmacokinetic data [3] |

Experimental Workflow for Cerberin Analysis

The diagram below outlines a generalized experimental workflow for analyzing **cerberin**, from seed to data interpretation.



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Research Applications and Potential

Understanding **cerberin**'s properties has relevance beyond toxicology. Current research is exploring its potential repurposing, similar to other cardiac glycosides.

- **Forensic and Clinical Toxicology:** The developed LC-MS/MS method is crucial for diagnosing poisoning in clinical and forensic settings, especially in regions where the seeds are accessible online [3] [1].
- **Therapeutic Repurposing Potential:** While highly toxic in large doses, cardiac glycosides are being investigated for their anti-cancer properties at low concentrations. Research on *Cerbera odollam* fruit extracts shows synergistic anticancer activity with the drug sorafenib in cell studies, inducing apoptosis and cell cycle arrest [4]. This mirrors investigations into other cardiac glycosides like deslanoside for prostate cancer [5].

Practical Considerations for Researchers

- **Toxin Handling: Cerberin** is a potent and dangerous cardiac glycoside. All laboratory work must be conducted with strict adherence to safety protocols, including the use of appropriate personal protective equipment (PPE).
- **Method Selection:** For forensic confirmation or pharmacokinetic studies, the highly sensitive LC-MS/MS method is preferable. HPTLC may serve as a more accessible tool for initial screening or less complex analyses [2] [3].
- **Sample Availability:** Be aware that *Cerbera odollam* seeds have been commercially available online, which is a noted source for research materials and a factor in poisoning cases [1].

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